

molecular weight and formula of N-(2-bromophenyl)dodecanamide

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)dodecanamide

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An In-Depth Technical Guide to **N-(2-bromophenyl)dodecanamide** for Researchers and Drug Development Professionals

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Abstract

N-(2-bromophenyl)dodecanamide is a long-chain aromatic amide with potential applications in medicinal chemistry and materials science. This guide provides a comprehensive overview of its fundamental chemical properties, a proposed synthetic route, detailed characterization methodologies, and a discussion of its potential applications in drug development. The information presented herein is intended for researchers, scientists, and professionals in the field of drug discovery and development, offering both established data and field-proven insights into the study of this class of molecules.

Core Molecular Attributes

N-(2-bromophenyl)dodecanamide is characterized by a dodecanamide chain attached to a 2-bromophenyl group via an amide linkage. This structure imparts both lipophilic and aromatic

characteristics to the molecule, which are key determinants of its physicochemical and biological properties.

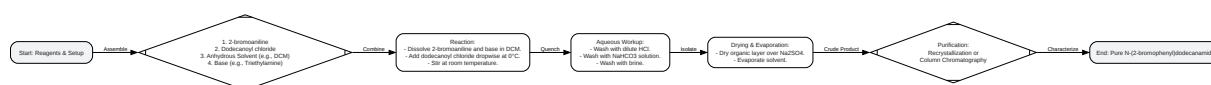
Property	Value	Source
Chemical Formula	C ₁₈ H ₂₈ BrNO	[1]
Molecular Weight	354.33 g/mol	[1]
CAS Number	545343-30-4	[1]

Synthesis and Purification

While specific literature detailing the synthesis of **N-(2-bromophenyl)dodecanamide** is not abundant, a standard and reliable method involves the acylation of 2-bromoaniline with dodecanoyl chloride. This is a common and well-established reaction for forming amide bonds.

Proposed Synthetic Workflow

The synthesis can be logically broken down into the reaction setup, execution, and subsequent workup and purification.



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Caption: Proposed workflow for the synthesis of **N-(2-bromophenyl)dodecanamide**.

Step-by-Step Experimental Protocol

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-bromoaniline (1.0 equivalent) and a non-nucleophilic base

such as triethylamine (1.2 equivalents) in an anhydrous solvent like dichloromethane (DCM).

- **Acylation:** Cool the solution to 0°C using an ice bath. Add dodecanoyl chloride (1.1 equivalents) dropwise to the stirred solution. The formation of a precipitate (triethylammonium chloride) is typically observed.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water. Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** The crude **N-(2-bromophenyl)dodecanamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Structural Characterization

To confirm the identity and purity of the synthesized **N-(2-bromophenyl)dodecanamide**, a suite of analytical techniques should be employed.

Technique	Expected Observations
¹ H NMR	Signals corresponding to the aromatic protons of the 2-bromophenyl group, the amide proton (N-H), and the aliphatic protons of the dodecanoyl chain.
¹³ C NMR	Resonances for the carbons of the aromatic ring, the amide carbonyl carbon, and the carbons of the aliphatic chain.
FT-IR	Characteristic absorption bands for the N-H stretch (around 3300 cm ⁻¹), the C=O stretch of the amide (around 1650 cm ⁻¹), and C-Br stretch.
Mass Spectrometry	The molecular ion peak corresponding to the mass of the compound, along with characteristic fragmentation patterns.
Melting Point	A sharp melting point range, indicating the purity of the compound.

Potential Applications in Drug Development

While **N-(2-bromophenyl)dodecanamide** itself is not an established drug, its structural motifs are present in various biologically active molecules. The combination of a bromophenyl group and a long aliphatic amide chain suggests several potential areas of investigation for drug development professionals.

As a Fragment for Lead Discovery

The 2-bromophenyl group is a common fragment in medicinal chemistry. The bromine atom can act as a handle for further synthetic modifications, such as cross-coupling reactions, to explore the chemical space around a lead compound.

Modulation of Protein-Protein Interactions

The long dodecanamide chain provides significant lipophilicity, which can facilitate the insertion of the molecule into hydrophobic pockets of proteins or disrupt protein-protein interactions at biological membranes.

Antimicrobial and Anticancer Research

Long-chain N-acyl anilines have been explored for their potential antimicrobial and anticancer activities. The lipophilic tail can aid in penetrating bacterial cell membranes or interacting with hydrophobic domains of cancer-related proteins. For instance, related N-aryl amides have been investigated for their antibacterial properties against drug-resistant bacteria.^[2]

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **N-(2-bromophenyl)dodecanamide**.

- Hazard Classification: Based on similar compounds, it may cause skin and eye irritation and may cause respiratory irritation.^{[3][4][5]}
- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^{[3][4]}
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.^[3]
- Disposal: Dispose of in accordance with local, state, and federal regulations.^[3]

Conclusion

N-(2-bromophenyl)dodecanamide is a molecule with interesting structural features that make it a candidate for further investigation in medicinal chemistry and materials science. This guide provides a foundational understanding of its properties, a practical approach to its synthesis and characterization, and a forward-looking perspective on its potential applications. The methodologies and insights presented here are intended to empower researchers to explore the potential of this and related compounds in their drug discovery and development endeavors.

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